

Sulfameter deuterated isotope sulfameter-d4 research use

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Compound Focus: Sulfameter

CAS No.: 651-06-9

Cat. No.: S544117

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Chemical Information of Sulfameter-d4

The table below summarizes the basic properties of **Sulfameter-d4** found in the search results [1].

Property	Description
Product Name	Sulfameter-d4
Synonyms	4-Amino-N-(5-methoxy-2-pyrimidinyl)benzenesulfonamide-d4; 5-Methoxysulfadazine-d4; AHR-857-d4; Bayrena-d4; etc.
Molecular Formula	C ₁₁ H ₁₂ N ₄ O ₃ S
Form	Solid
Color	Yellow
Melting Point	205-207 °C
Solubility	Slightly soluble in DMSO; Slightly soluble in Methanol (with sonication)
Storage	Refrigerator

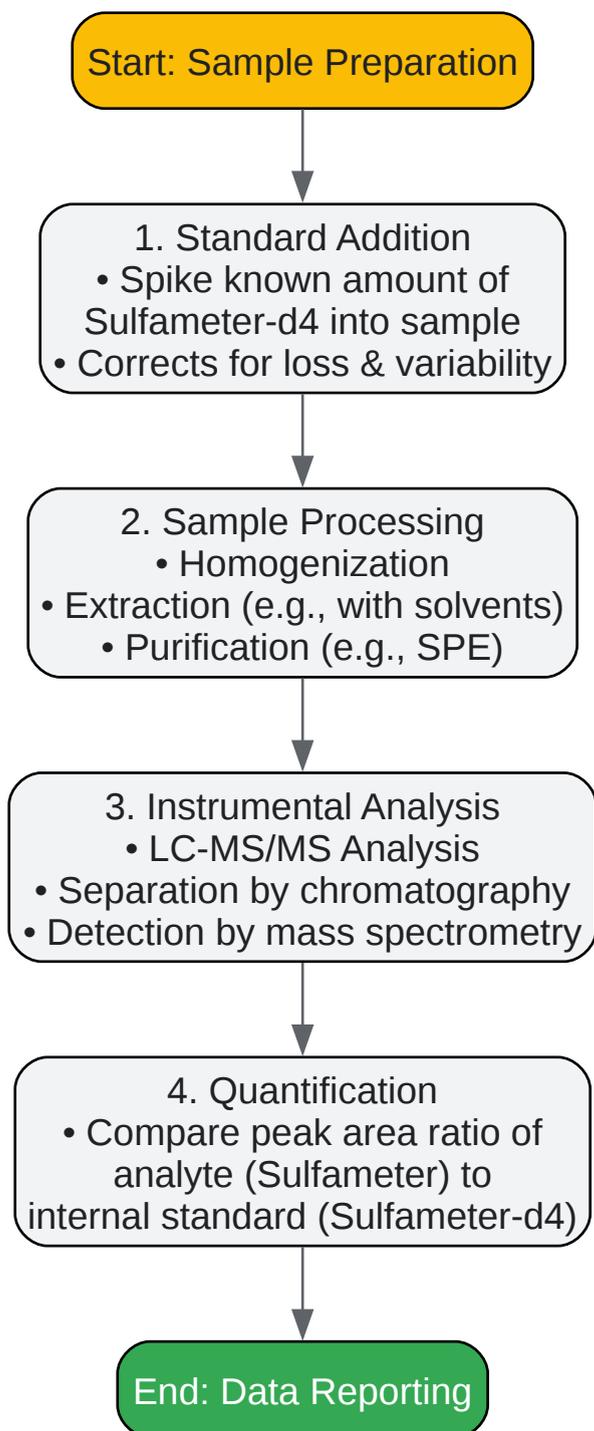
Limitations and Next Steps for Your Research

The search results lack the specific experimental data and application protocols needed for a comprehensive guide. To proceed with your research, I suggest the following steps:

- **Consult Supplier Documentation:** The suppliers listed for **Sulfameter-d4**, such as Santa Cruz Biotechnology Inc. and Chemsky International Co., Ltd. [1], are likely to provide more detailed technical data sheets, certificates of analysis, and recommended handling procedures. Contacting them directly is highly recommended.
- **Broaden Literature Search:** Search for scientific literature using **Sulfameter-d4** and its synonyms on specialized platforms like Google Scholar, PubMed, or SciFinder. Focus on its use as an **internal standard in Liquid Chromatography-Mass Spectrometry (LC-MS)** for antibiotic residue analysis.
- **Review General Protocols:** While not specific to **Sulfameter-d4**, research on related sulfonamide antibiotics often involves sample preparation from complex matrices like manure, soil, or water, followed by extraction, purification (e.g., solid-phase extraction), and analysis via LC-MS/MS [2]. You may adapt these general methodologies.

Conceptual Workflow for Using an Isotopic Standard

While specific protocols for **Sulfameter-d4** are unavailable, the following diagram illustrates a general experimental workflow for using a deuterated internal standard in quantitative bioanalysis, which is its primary research application.



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References

1. Sulfameter-d4 CAS#: [amp.chemicalbook.com]
2. Isolation, identification, and optimization of conditions for ... [pmc.ncbi.nlm.nih.gov]

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